

WS-23 cooling agent chemical properties

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Compound of Interest

Compound Name:	2-Isopropyl-N,2,3-trimethylbutanamide
Cat. No.:	B036289

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An In-depth Technical Guide to the Chemical Properties of the Cooling Agent WS-23

For: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive examination of the synthetic cooling agent WS-23 (N,2,3-Trimethyl-2-isopropylbutanamide). It is designed to serve as a critical resource for researchers, formulation scientists, and professionals in drug development. This document delves into the fundamental physicochemical properties, mechanism of action, synthesis, and sensory evaluation of WS-23. By integrating data from scientific literature and established experimental protocols, this guide aims to provide the foundational knowledge necessary for the innovative and effective application of this widely utilized cooling agent.

Introduction: The Evolution of Cooling Agents

The pursuit of novel sensory experiences in consumer products has propelled the development of a diverse array of cooling agents. While menthol, a naturally occurring compound, has been a long-standing staple, its characteristic minty aroma and potential for irritation have fueled the search for synthetic alternatives. The "WS" series of cooling agents, developed by Wilkinson Sword, represents a significant leap forward in this field. Among them, WS-23 has gained prominence for its clean, rapid, and primarily front-of-mouth cooling sensation, devoid of a significant odor or aftertaste.^[1] This guide offers a detailed exploration of the chemical properties that define the unique sensory signature of WS-23.

Core Chemical & Physical Properties

A thorough understanding of the fundamental chemical and physical characteristics of WS-23 is essential for its successful incorporation into various formulations. These properties govern its solubility, stability, and ultimately, its performance as a cooling agent.

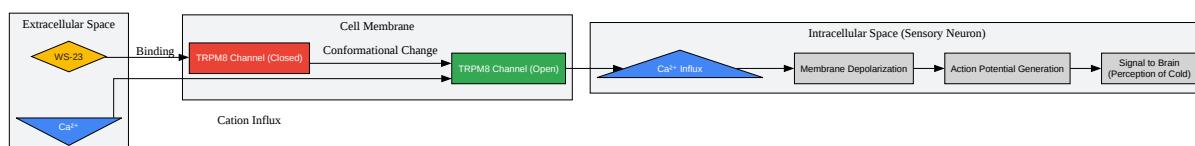
Property	Value	Source(s)
IUPAC Name	N,2,3-Trimethyl-2-isopropylbutanamide	[2][3]
Synonyms	2-Isopropyl-N,2,3-trimethylbutyramide, WS 23	[4][5]
CAS Number	51115-67-4	[3][6]
Chemical Formula	C10H21NO	[2]
Molecular Weight	171.28 g/mol	[3]
Appearance	White crystalline powder	[1][2][3]
Odor	Odorless to a faint, mint-like aroma	[1][2][7]
Melting Point	60-64 °C	[3][6][7]
Boiling Point	~233-234 °C	[4][6]
Solubility	Soluble in ethanol, propylene glycol, and oils; slightly soluble in water.	[1][2][3][7]
Purity	≥99%	[3][7]
Heat Stability	Stable at temperatures up to 200°C.[3][7]	

Table 1: Physicochemical Properties of WS-23

Mechanism of Action: The TRPM8 Connection

The cooling sensation imparted by WS-23 is primarily mediated through the activation of the Transient Receptor Potential Melastatin 8 (TRPM8) ion channel.^{[8][9][10]} TRPM8 is a non-selective cation channel expressed in sensory neurons and is activated by cold temperatures (generally below 28°C) and chemical agonists.^{[8][10]}

Upon binding to the TRPM8 receptor, WS-23 induces a conformational change in the channel, leading to its opening. This allows for an influx of cations, predominantly Ca^{2+} and Na^{+} , into the neuron. The resulting depolarization generates an action potential that travels to the brain, where it is perceived as a cooling sensation.

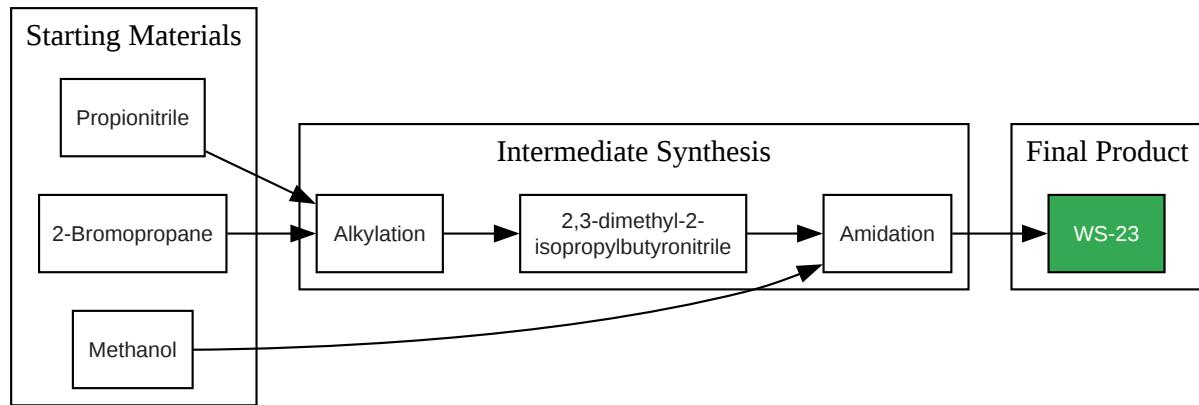


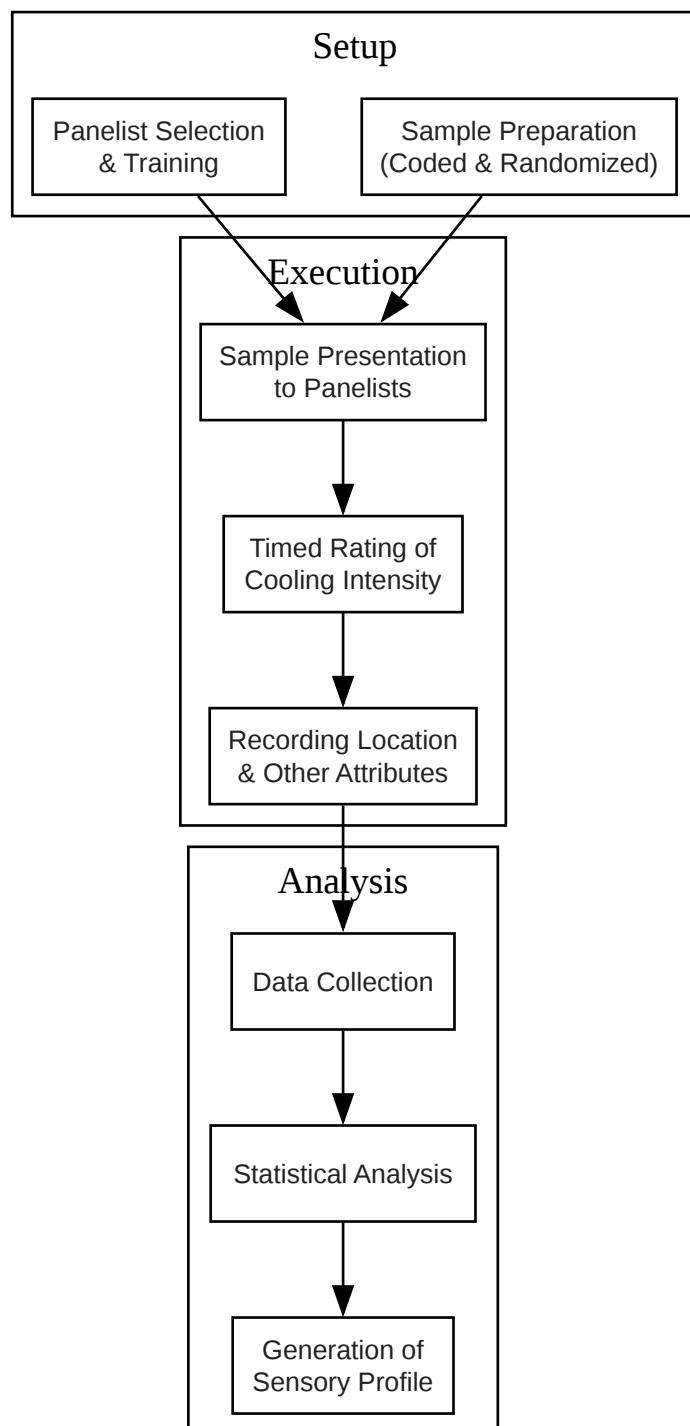
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Figure 1: Signaling pathway of WS-23-induced cooling sensation via TRPM8 activation.

Synthesis of N,2,3-Trimethyl-2-isopropylbutanamide (WS-23)

The synthesis of WS-23 is a multi-step process that demands precise control over reaction conditions to achieve high purity and yield. A generalized synthetic route is outlined below.





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